

Essential Safety and Logistical Information for Handling BOLD-100

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BOLD-100

Cat. No.: B13650537

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial guidance on the safe handling, personal protective equipment (PPE), and disposal of **BOLD-100**, a first-in-class ruthenium-based anti-cancer therapeutic. Adherence to these procedures is vital to ensure laboratory safety and minimize occupational exposure.

Hazard Identification and Personal Protective Equipment (PPE)

BOLD-100 is classified with several hazards, necessitating specific PPE to ensure the safety of laboratory personnel.^[1] According to its Safety Data Sheet (SDS), **BOLD-100** is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Summary of Required Personal Protective Equipment

Hazard Category	Required PPE	Specifications
Eye/Face Protection	Safety goggles with side-shields or a face shield.	Must be worn when there is a risk of splashing.[1][2][3]
Hand Protection	Protective gloves.	Chemical-resistant gloves (e.g., nitrile) are necessary to prevent skin contact.[1][2][4][5]
Skin and Body Protection	Impervious clothing, such as a lab coat.	To protect against skin exposure.[1][2]
Respiratory Protection	Suitable respirator.	Use in areas with inadequate ventilation or when dust/aerosol formation is possible.[1][2]

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **BOLD-100** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **BOLD-100** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[1]
- Avoid Contact: Prevent contact with skin and eyes by consistently wearing the appropriate PPE.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where **BOLD-100** is used.[1]

Storage Conditions:

- Temperature: Recommended storage is at 4°C in a sealed container.[1] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[1]

- Environment: Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.[1]

Emergency Procedures and First Aid

In the event of exposure, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[1]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing and seek medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Spill Management and Disposal Plan

Proper containment and disposal of **BOLD-100** waste are essential to prevent environmental contamination and ensure regulatory compliance.

Spill Cleanup:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use absorbent material (e.g., diatomite, universal binders) to contain the spill.[1]
- Decontaminate: Clean the affected surfaces by scrubbing with alcohol.[1]

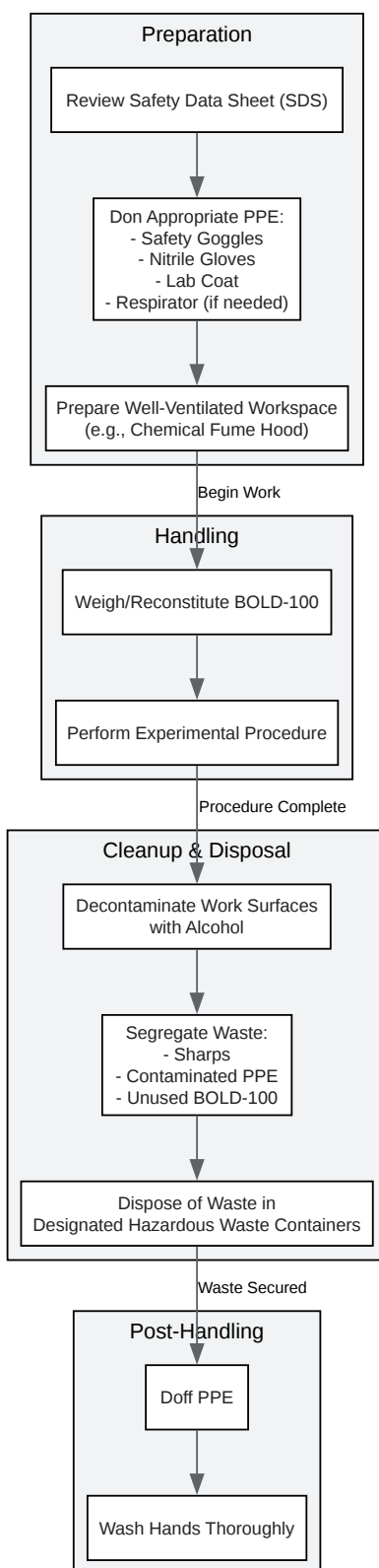
- Collect: Place all contaminated materials into a designated, sealed container for hazardous waste.[1]

Disposal:

- Dispose of **BOLD-100** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.[1][6]
- Do not dispose of **BOLD-100** down the drain or in regular trash.[6] As an anti-cancer agent, it should be treated as chemotherapy waste, which typically requires incineration.[7]

Procedural Workflow for Handling BOLD-100

The following diagram outlines the step-by-step process for safely handling **BOLD-100** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **BOLD-100**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. ba.auburn.edu](https://ba.auburn.edu) [ba.auburn.edu]
- [3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety](https://ehs.ncsu.edu) [ehs.ncsu.edu]
- [4. dentalwholesaleusa.com](https://dentalwholesaleusa.com) [dentalwholesaleusa.com]
- [5. safetmed.ca](https://safetmed.ca) [safetmed.ca]
- [6. benchchem.com](https://benchchem.com) [benchchem.com]
- [7. sdmedwaste.com](https://sdmedwaste.com) [sdmedwaste.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling BOLD-100]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13650537/docs#essential-safety-and-logistical-information-for-handling-bold-100>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)